

Application Note: Solubility & Dissolution of N-(2-fluorophenyl)-3-phenoxypropanamide

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Compound of Interest

Compound Name: *N*-(2-fluorophenyl)-3-phenoxypropanamide

CAS No.: 304888-73-1

Cat. No.: B5553603

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Abstract & Physicochemical Profile

N-(2-fluorophenyl)-3-phenoxypropanamide is a synthetic small molecule characterized by two aromatic domains (a fluorinated aniline ring and a phenoxy group) linked by a flexible propanamide chain.^[1]

Its structure dictates a low aqueous solubility profile due to the lack of ionizable groups at physiological pH (neutral amide) and significant lipophilicity. Conversely, the polar aprotic nature of the amide linker makes DMSO (Dimethyl sulfoxide) the ideal primary solvent.

Predicted Physicochemical Properties

Property	Value (Estimated)	Implication for Handling
LogP (Lipophilicity)	~3.2 – 3.6	High permeability; prone to non-specific binding to plastics.
Aqueous Solubility	< 50 μ M (< 13 μ g/mL)	High Risk: Will precipitate ("crash out") if diluted rapidly into water.
DMSO Solubility	> 50 mM (> 13 mg/mL)	Excellent for stock solutions.
H-Bond Donors	1 (Amide NH)	Moderate polarity; stabilizes in DMSO via H-bonding.
pKa	Neutral	pH adjustment of buffer will not significantly improve solubility.

Solubility Profile & Solvent Compatibility[2][3]

DMSO (Dimethyl Sulfoxide)

Status: Recommended Primary Solvent

- Solubility Limit: Typically 50–100 mM (approx. 13–26 mg/mL).
- Mechanism: DMSO disrupts the crystal lattice of the amide by acting as a strong H-bond acceptor for the amide proton, effectively solvating the hydrophobic aromatic rings.
- Storage: Stock solutions in DMSO are stable at -20°C for >6 months if protected from moisture (DMSO is hygroscopic).

Water / Aqueous Buffers (PBS, Media)

Status: Poor Solvent (Antisolvent)

- Solubility Limit: Kinetic solubility is likely 10–50 μ M depending on the incubation time and presence of proteins (e.g., BSA in media can solubilize the compound via binding).

- Risk Factor: Diluting a high-concentration DMSO stock (e.g., 10 mM) directly into water often results in immediate formation of micro-precipitates, which can cause false negatives in bioassays (loss of effective concentration) or false positives (aggregates disrupting membranes).

Protocol 1: Preparation of Master Stock Solution (DMSO)

Objective: Create a stable, high-concentration Master Stock (typically 10 mM or 20 mM) for long-term storage.

Materials:

- **N-(2-fluorophenyl)-3-phenoxypropanamide** (Solid powder)
- Anhydrous DMSO (Grade: Cell Culture Tested, $\geq 99.9\%$)
- Glass vials (Amber, borosilicate) – Avoid polystyrene plastics.
- Vortex mixer and Sonicator bath.

Procedure:

- Weighing: Accurately weigh 2.6 mg of the compound into a sterile amber glass vial.
 - Note: 2.6 mg corresponds to 10 μmol .
- Solvent Calculation: To achieve a 10 mM (10 mmol/L) concentration, add 1.0 mL of anhydrous DMSO.
 - Formula:
- Dissolution:
 - Vortex vigorously for 30 seconds.
 - If visible particles remain, sonicate in a water bath at room temperature for 5–10 minutes.

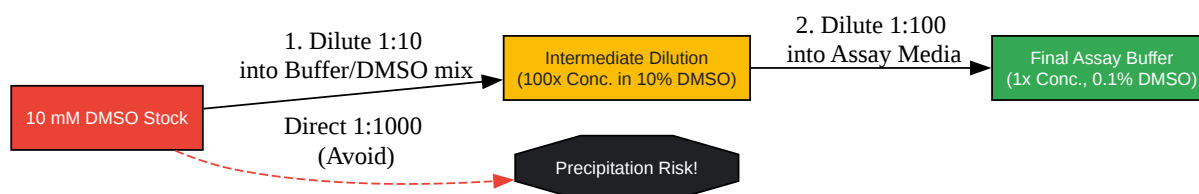
- Visual Check: Solution must be optically clear.
- Aliquot & Storage: Dispense into small aliquots (e.g., 50 μ L) in polypropylene PCR tubes or glass micro-inserts to avoid repeated freeze-thaw cycles. Store at -20°C.

Protocol 2: Aqueous Dilution (The "Intermediate Step" Method)

Objective: Dilute the DMSO stock into aqueous media (e.g., cell culture media) while preventing precipitation.

The Challenge: Direct addition of 100% DMSO stock to water creates a high local concentration at the injection site, triggering precipitation. The Solution: Use an intermediate dilution step or rapid dispersion.

Workflow Diagram: Precipitation-Free Dilution



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Figure 1: Step-wise dilution strategy to minimize kinetic precipitation shocks.

Step-by-Step Procedure:

- Target: Final assay concentration of 10 μ M in media (0.1% DMSO).
- Prepare Intermediate (100x):
 - Take 10 μ L of 10 mM Master Stock.
 - Add 90 μ L of pure DMSO (or a 50:50 DMSO:Water mix if compound allows).

- Result: 1 mM solution in 100% DMSO.
- Final Dilution:
 - Add 10 μ L of the 1 mM Intermediate to 990 μ L of pre-warmed (37°C) cell culture media.
 - Crucial: Vortex the media immediately upon addition.
 - Result: 10 μ M compound in 1% DMSO. (Adjust ratios if 0.1% DMSO is required).

Protocol 3: Kinetic Solubility Assay (Turbidimetry)

Objective: Experimentally determine the solubility limit in your specific assay buffer.

Method:

- Preparation: Prepare a 96-well clear plate with 190 μ L of PBS (pH 7.4) per well.
- Titration: Add DMSO stock (e.g., 20 mM) in increasing volumes (0.5 μ L, 1.0 μ L, etc.) to reach concentrations from 1 μ M to 200 μ M. Keep DMSO constant at 1% if possible, or run a DMSO-only control.
- Incubation: Shake at room temperature for 2 hours.
- Readout: Measure Absorbance at 620 nm (turbidity) or use a Nephelometer.
- Analysis:
 - Plot OD₆₂₀ vs. Concentration.
 - The inflection point where OD rises sharply indicates the solubility limit (precipitation onset).

Troubleshooting & FAQs

Issue	Probable Cause	Corrective Action
Cloudiness upon dilution	"Crash out" due to low aqueous solubility.	Reduce final concentration or use the "Intermediate Dilution" method (Protocol 2).
Loss of potency in bioassay	Compound adhered to plastic tips/plates.	Use Low-Binding pipette tips and plates. Add 0.01% Triton X-100 or BSA to buffer.
DMSO freezes in storage	Normal behavior (MP is 19°C).	Thaw completely at RT. Do not heat >37°C to avoid degradation.
Yellowing of Stock	Oxidation of the aniline/phenol moiety.	Check purity via LC-MS. Discard if degradation >5%. Store under Nitrogen/Argon.

References

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Sources

- [1. chemijournal.com \[chemijournal.com\]](https://chemijournal.com)
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